

# Application Notes and Protocols: 1-Benzyl-3-cetyl-2-methylimidazolium iodide (NH125)

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## Compound of Interest

Compound Name: 1-Benzyl-3-cetyl-2-methylimidazolium iodide

Cat. No.: B1678664

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## Introduction

**1-Benzyl-3-cetyl-2-methylimidazolium iodide**, commonly known as NH125, is a quaternary ammonium salt classified as an ionic liquid. While its applications in classical organic synthesis as a catalyst or solvent are not extensively documented, it has garnered significant attention in the biomedical field. NH125 is recognized as a potent inhibitor of eukaryotic Elongation Factor-2 Kinase (eEF-2K), a crucial enzyme in protein synthesis regulation.[1] Its activity extends to other kinases and biological pathways, making it a valuable tool for cancer research, virology, and bacteriology. These application notes provide protocols for its synthesis and its use in a key biological assay.

## Chemical and Physical Properties

Property	Value	Reference
CAS Number	278603-08-0	--INVALID-LINK--
Molecular Formula	C <sub>27</sub> H <sub>45</sub> IN <sub>2</sub>	--INVALID-LINK--
Molecular Weight	524.57 g/mol	--INVALID-LINK--
Synonyms	NH125, eEF-2 Kinase Inhibitor	--INVALID-LINK--

## Applications in Biological Research

The primary application of **1-Benzyl-3-cetyl-2-methylimidazolium iodide** is as a selective kinase inhibitor. Its utility spans several research areas:

- **Anticancer Agent:** NH125 exhibits anti-proliferative activity against a variety of cancer cell lines by inhibiting eEF-2K, which leads to the blockage of the G1/S cell cycle progression.[1] However, some studies suggest its anticancer activity may be more correlated with the induction of eEF2 phosphorylation rather than direct inhibition of the kinase.
- **Antiviral Research:** This compound has been identified as a broad-spectrum inhibitor of virus entry.[2] It is suggested to act on the host cell and possesses lysosomotropic features, inhibiting the entry of viruses that rely on a pH-dependent mechanism, such as Influenza A, Ebola, and Lassa viruses.[2]
- **Antibacterial Agent:** NH125 is also an effective inhibitor of bacterial histidine protein kinases, demonstrating potent activity against various bacteria, including methicillin-resistant *Staphylococcus aureus* (MRSA).[1]

## Quantitative Biological Activity Data

Target/Cell Line	Assay Type	IC <sub>50</sub>	Reference
eEF-2 Kinase	Kinase Assay	60 nM	--INVALID-LINK--
Various Cancer Cell Lines	Cell Viability	0.7 - 4.8 $\mu$ M	--INVALID-LINK--
Vesicular Stomatitis Virus (VSV) G protein-mediated membrane fusion	Cell-based Assay	0.25 - 0.5 $\mu$ M	--INVALID-LINK--

## Experimental Protocols

### Protocol 1: Synthesis of 1-Benzyl-3-cetyl-2-methylimidazolium iodide

This protocol is a general procedure based on the synthesis of similar imidazolium-based ionic liquids, as a specific protocol for this compound is not readily available in the cited literature. The synthesis involves a quaternization reaction.

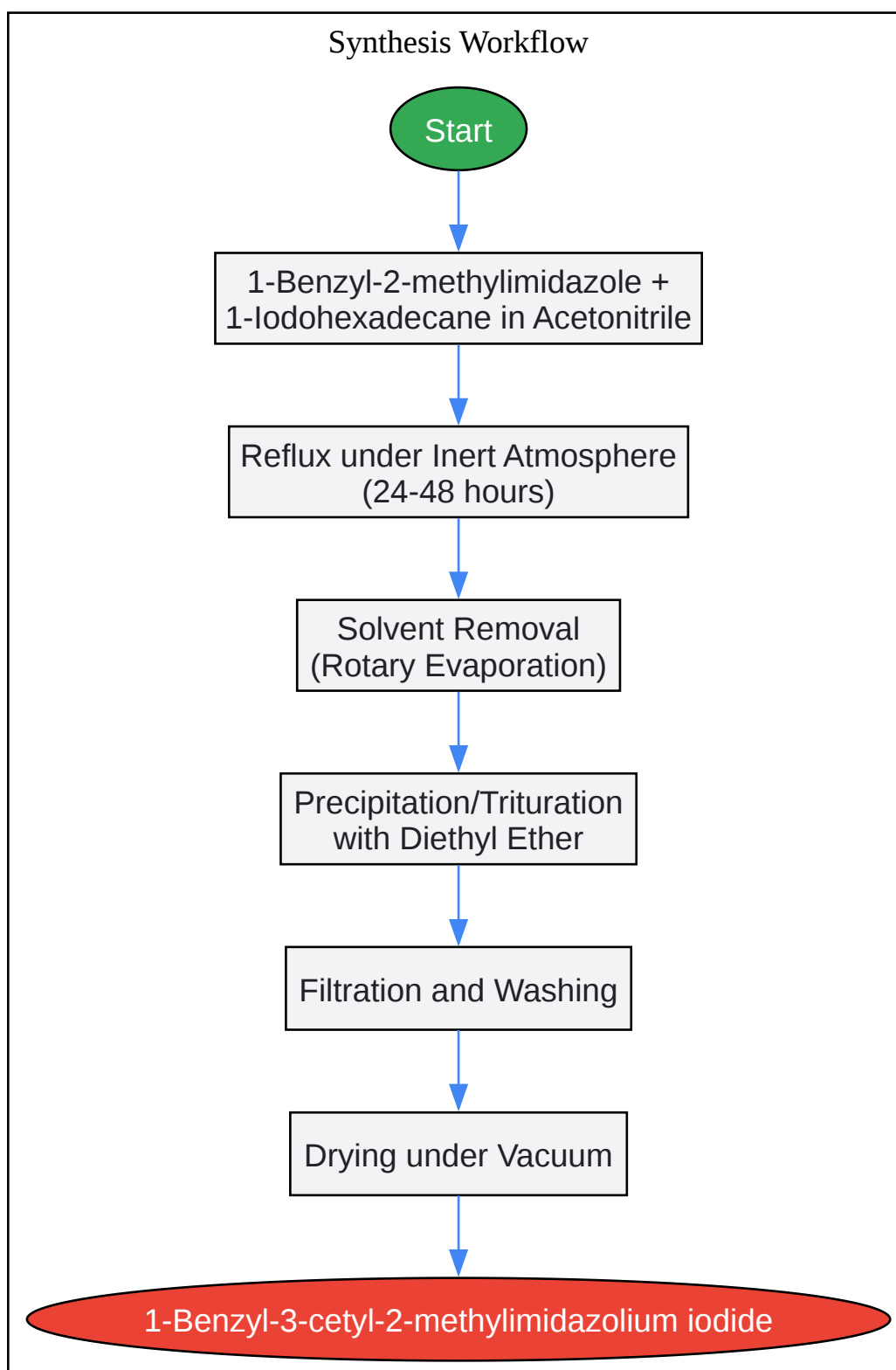
#### Materials:

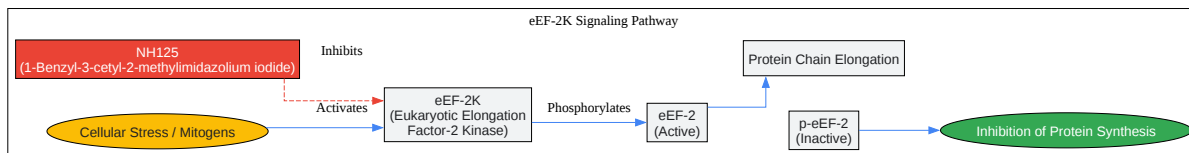
- 1-Benzyl-2-methylimidazole
- 1-Iodohexadecane (Cetyl iodide)
- Acetonitrile (anhydrous)
- Diethyl ether
- Round-bottom flask
- Magnetic stirrer and stir bar
- Reflux condenser
- Inert atmosphere setup (e.g., nitrogen or argon)
- Rotary evaporator
- Filtration apparatus

#### Procedure:

- In a dry round-bottom flask under an inert atmosphere, dissolve 1-benzyl-2-methylimidazole (1 equivalent) in anhydrous acetonitrile.
- Add 1-iodohexadecane (1.1 equivalents) to the solution.
- Heat the reaction mixture to reflux and stir for 24-48 hours. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC).
- After the reaction is complete, cool the mixture to room temperature.
- Remove the acetonitrile under reduced pressure using a rotary evaporator.

- The resulting crude product, often an oil or a waxy solid, is then triturated with diethyl ether to precipitate the ionic liquid.
- The solid product is collected by filtration, washed with several portions of diethyl ether to remove any unreacted starting materials, and then dried under vacuum.
- The purity of the final product should be confirmed by NMR spectroscopy and mass spectrometry.





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## References

- 1. NH125 | PKA | Antifungal | Virus Protease | PKC | CaMK | TargetMol [targetmol.com]
- 2. mdpi.com [mdpi.com]
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